

Bromperidol steady-state plasma concentrations attainment

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bromperidol

CAS No.: 10457-90-6

Cat. No.: S522148

[Get Quote](#)

Key Pharmacokinetic Parameters of Bromperidol

The table below summarizes key findings from the available research on **bromperidol's** pharmacokinetics and steady-state characteristics:

Parameter	Key Findings	Source / Context
General Half-Life	Relatively long half-life, suitable for once-daily dosing [1].	General pharmacokinetic description.
Oral Steady-State (C _{ss}) Measurement	Blood sampling performed 2-3 weeks after initiation of 12 mg/day oral dosing [2].	Clinical study in schizophrenic inpatients (n=16).
Metabolism	Hepatic metabolism via N-dealkylation, hydroxylation, and carbonic reduction to reduced bromperidol [1] [3].	Biotransformation studies in rats, dogs, and humans.
C _{ss} Correlation with Haloperidol	No significant individual correlation (r=0.246) found between C _{ss} of bromperidol and haloperidol [2].	Comparative study suggesting distinct pharmacokinetic profiles.

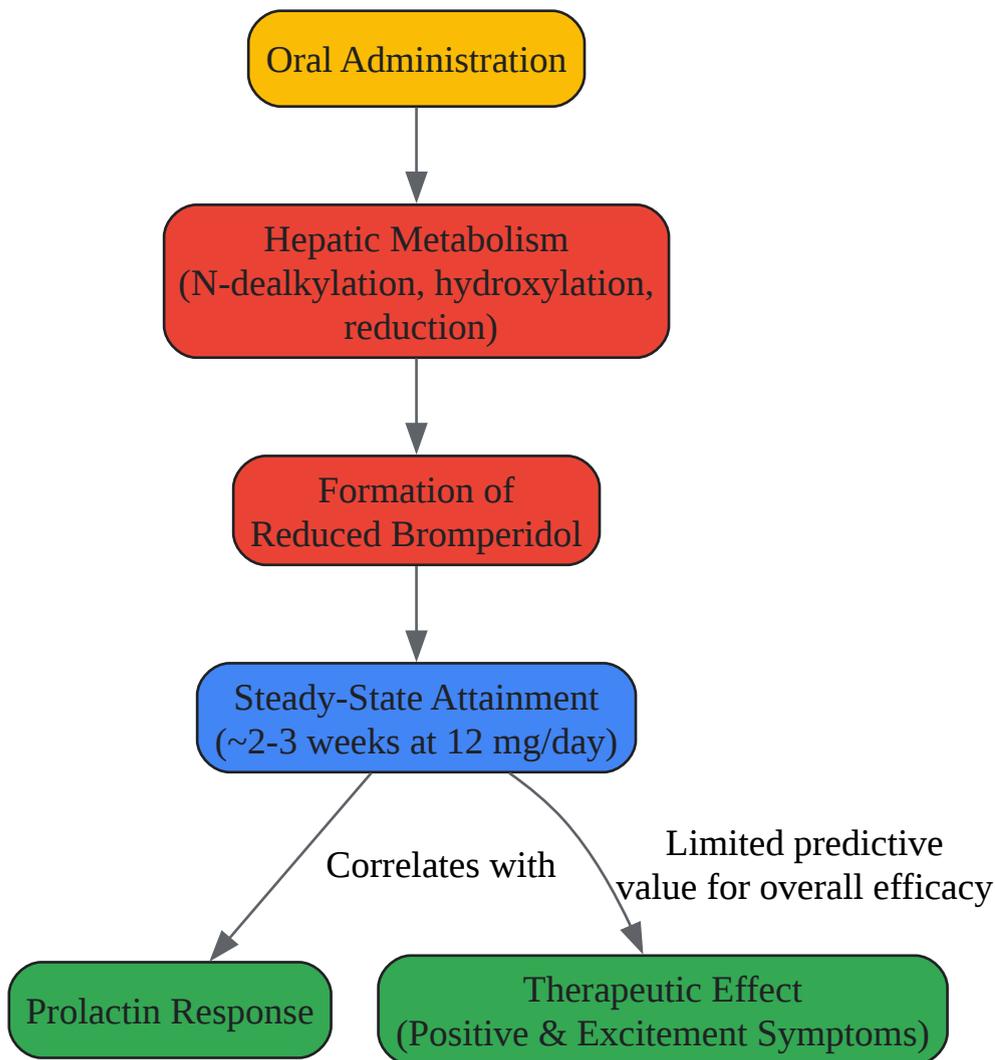
Detailed Experimental Protocols from Clinical Studies

For your experimental design, here are methodologies from key studies that measured steady-state concentrations:

- **Study Population & Design:** A 1998 clinical study involved **16 schizophrenic inpatients**. Most received **bromperidol** 12 mg/day orally, followed by haloperidol 12 mg/day, with the sequence reversed for two patients [2].
- **Dosing & Sampling for C_{ss}:** Steady-state was assessed after **2 to 3 weeks** of continuous treatment. Blood samples were taken to measure plasma concentrations of both the parent drug and its reduced metabolite [2].
- **Analytical Method:** Concentrations of **bromperidol** and reduced **bromperidol** were measured using **high-performance liquid chromatography (HPLC)** [2]. An earlier 1989 paper also describes a specific method for determining **bromperidol** in serum by **automated column-switching high-performance liquid chromatography** [4] [3].

Clinical Implications and Deeper Insights

The following diagram illustrates the key factors influencing **bromperidol**'s steady-state concentration and its clinical translation:



[Click to download full resolution via product page](#)

- **Active Metabolite:** Reduced **bromperidol** is a major metabolite. Its plasma concentration shows a **strong positive correlation with prolactin response**, suggesting it contributes to the drug's overall pharmacological activity by also blocking dopamine D2 receptors [3].
- **Concentration-Effect Relationship:** Unlike haloperidol, which has a more defined therapeutic window, the relationship between **bromperidol** plasma levels and clinical effect is complex. One study concluded that **plasma drug monitoring may only have a limited predictive value** for overall improvement, though it might be more predictive for positive symptoms [3].

Research Summary

While a precise half-life for calculating steady-state isn't available, clinical studies establish that steady-state plasma concentrations for oral **bromperidol** (12 mg/day) are reached within **2 to 3 weeks** of initiation. The presence of an active metabolite and a complex concentration-effect relationship are critical considerations for your research.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. What is the mechanism of Bromperidol? [synapse.patsnap.com]
2. Correlation between steady-state plasma concentrations ... [pubmed.ncbi.nlm.nih.gov]
3. Therapeutic effects of bromperidol on the five dimensions ... [sciencedirect.com]
4. Correlation between steady-state plasma concentrations ... [sciencedirect.com]

To cite this document: Smolecule. [Bromperidol steady-state plasma concentrations attainment].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b522148#bromperidol-steady-state-plasma-concentrations-attainment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com